

Personal protective equipment for handling 2-Acetyl-5-bromothiophene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Acetyl-5-bromothiophene

Cat. No.: B160168

[Get Quote](#)

Essential Safety and Handling Guide for 2-Acetyl-5-bromothiophene

This guide provides critical safety, operational, and disposal protocols for handling **2-Acetyl-5-bromothiophene** (CAS No. 5370-25-2). Adherence to these procedures is mandatory for ensuring the safety of laboratory personnel and maintaining environmental compliance. This substance is classified as hazardous and poses significant health risks upon exposure.

Hazard Summary: **2-Acetyl-5-bromothiophene** is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It is known to cause serious eye irritation, skin irritation, and may lead to respiratory irritation.^{[1][3][4]}

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the consistent and correct use of appropriate personal protective equipment. The following PPE is mandatory when handling **2-Acetyl-5-bromothiophene**.

Body Part	Required PPE	Specifications & Remarks
Eyes/Face	Safety Goggles & Face Shield	Goggles should be tightly fitting and conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[1][4] A face shield is recommended for additional protection against splashes.[5]
Skin & Body	Chemical-resistant Gloves & Laboratory Coat	Wear appropriate protective gloves and clothing to prevent skin exposure.[3] Inspect gloves prior to use.[3] A lab coat or chemical-resistant suit should be worn.[6][7]
Respiratory	NIOSH/MSHA Approved Respirator	Required when engineering controls are insufficient, if exposure limits are exceeded, or if irritation is experienced.[4] Use a respirator approved under standards like NIOSH (US) or EN 149 (EU).[1][4] A type N95 respirator may be suitable.

Operational and Logistical Plan

A systematic approach to handling **2-Acetyl-5-bromothiophene** from receipt to disposal is crucial for minimizing risks.

Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area. Operations should be conducted within a certified chemical fume hood.[3]

- Safety Stations: Ensure that eyewash stations and safety showers are located close to the workstation and are in good working order.[1][4]

Handling and Experimentation

- Avoid all direct contact with skin, eyes, and clothing.[4]
- Do not breathe dust, vapors, or spray.[4]
- Employ sound industrial hygiene and safety practices. Do not eat, drink, or smoke in the laboratory area.[1][3]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Remove any contaminated clothing and wash it before reuse.[3]

Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- This chemical is light-sensitive; protect from direct sunlight.[3]
- Keep the product and any empty containers away from heat and sources of ignition.[1]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4]

Emergency and Disposal Protocols

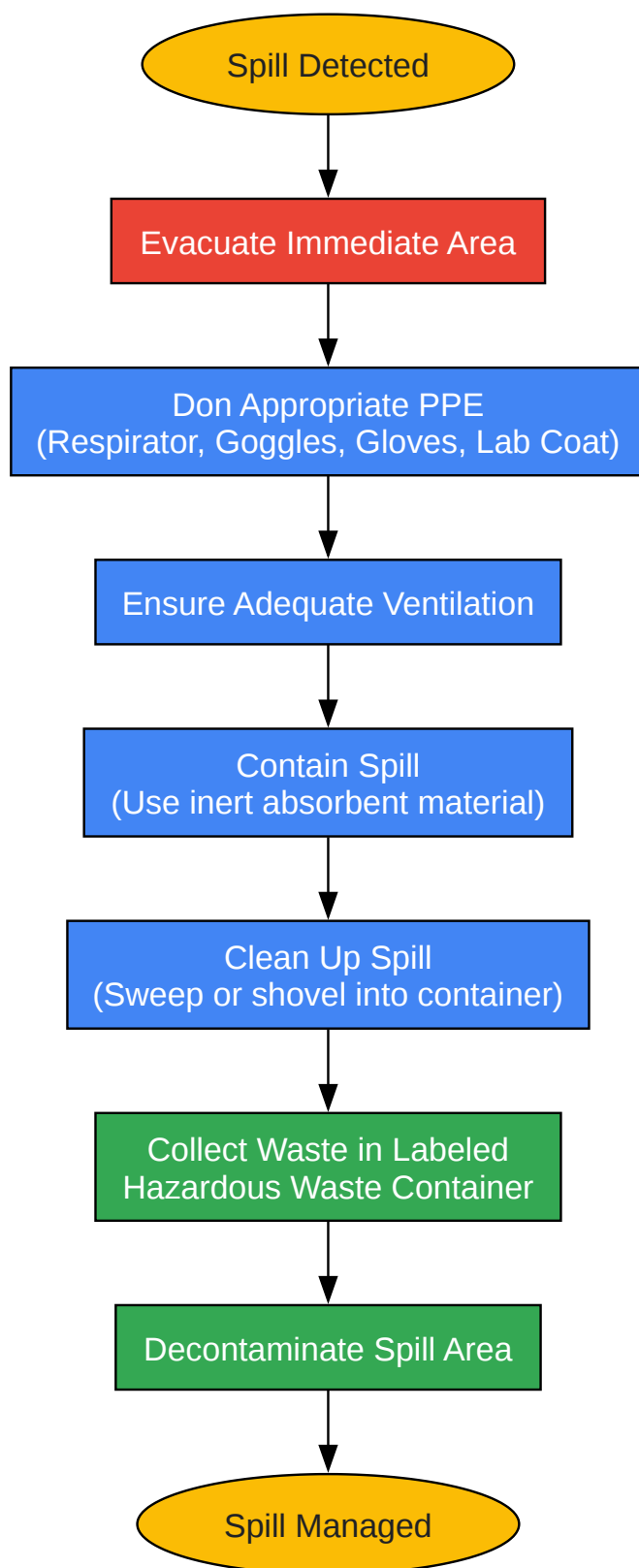
First-Aid Measures

Immediate medical attention is required for any exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek immediate medical attention. [4]
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention. [4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, ensuring to flush under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [4]

Spill Response Plan

In the event of a spill, follow this workflow to ensure safety and proper cleanup.



[Click to download full resolution via product page](#)

Caption: Workflow for managing a **2-Acetyl-5-bromothiophene** spill.

Disposal Plan

Proper disposal of **2-Acetyl-5-bromothiophene** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** This chemical is considered a hazardous waste. Generators must determine the proper waste classification to ensure complete and accurate disposal procedures.[3]
- **Collection:** All waste materials, including the chemical itself and any contaminated consumables (e.g., gloves, absorbent materials), must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Disposal Vendor:** Dispose of the chemical waste through a licensed and approved hazardous waste disposal company. Do not dispose of the material down the drain or into the environment.[3]
- **Regulations:** Follow all local, regional, and national regulations for the disposal of hazardous chemical waste.[3]

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₆ H ₅ BrOS[3]
Molecular Weight	205.08 g/mol [3]
Appearance	Solid
Melting Point	94-96 °C
Boiling Point	103 °C at 4 mmHg
CAS Number	5370-25-2[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 2-Acetyl-5-bromothiophene | C₆H₅BrOS | CID 79335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.be [fishersci.be]
- 4. fishersci.com [fishersci.com]
- 5. hsa.ie [hsa.ie]
- 6. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Acetyl-5-bromothiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160168#personal-protective-equipment-for-handling-2-acetyl-5-bromothiophene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com